

Methyl 2-amino-6-fluoro-3-nitrobenzoate

chemical properties

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Compound of Interest

Compound Name: *Methyl 2-amino-6-fluoro-3-nitrobenzoate*

Cat. No.: *B1323410*

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An In-depth Technical Guide to **Methyl 2-amino-6-fluoro-3-nitrobenzoate**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and safety information for **Methyl 2-amino-6-fluoro-3-nitrobenzoate**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Methyl 2-amino-6-fluoro-3-nitrobenzoate is a fluorinated aromatic compound containing amino and nitro functional groups. Its chemical structure and properties make it a potentially valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Quantitative Data Summary

The key physicochemical properties of **Methyl 2-amino-6-fluoro-3-nitrobenzoate** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₇ FN ₂ O ₄	[1]
Molecular Weight	214.15 g/mol	[1]
Melting Point	93-95 °C	
Boiling Point	360.9 ± 42.0 °C at 760 mmHg	
Appearance	Solid	[1]
Purity	97% - 98%	[1]
InChI	1S/C8H7FN2O4/c1-15-8(12)6-4(9)2-3-5(7(6)10)11(13)14/h2-3H,10H2,1H3	[1]
InChI Key	CZWULSUQQAQOBDL-UHFFFAOYSA-N	[1]

Synonyms:

- methyl 2-azanyl-6-fluoranyl-3-nitro-benzoate[1]
- 2-amino-6-fluoro-3-nitrobenzoic acid methyl ester[1]

Experimental Protocols

While specific experimental protocols for the synthesis of **Methyl 2-amino-6-fluoro-3-nitrobenzoate** are not readily available in the provided search results, a plausible synthesis route can be inferred from the synthesis of structurally similar compounds, such as methyl 2-fluoro-3-aminobenzoate. A potential synthetic pathway could involve the following key steps:

- Nitration: Introduction of a nitro group onto a suitable aromatic precursor.
- Esterification: Conversion of a carboxylic acid group to a methyl ester.
- Halogen Exchange (Fluorination): Selective replacement of a halogen (e.g., chlorine) with fluorine.

- Reduction (if necessary): Conversion of a nitro group to an amino group.

A general method for synthesizing a related compound, methyl 3-fluoro-2-nitrobenzoate, involves the esterification of 3-fluoro-2-nitrobenzoic acid with methanol in the presence of an acid catalyst like sulfuric acid.^[2] Another approach is the nitration of methyl 3-fluorobenzoate.^[2]

Safety and Handling

For safe handling and storage of **Methyl 2-amino-6-fluoro-3-nitrobenzoate**, the following precautions should be observed.

Safety Data Summary

Category	Information	Citations
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	
Storage	Keep in a dark place, under an inert atmosphere, at room temperature or 4°C, and protected from light.	

Mandatory Visualizations

Logical Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **Methyl 2-amino-6-fluoro-3-nitrobenzoate**, based on common organic chemistry transformations.



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Caption: Conceptual synthesis pathway for **Methyl 2-amino-6-fluoro-3-nitrobenzoate**.

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References

- 1. Methyl 2-amino-6-fluoro-3-nitrobenzoate | CymitQuimica [cymitquimica.com]
- 2. nbino.com [nbino.com]
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